Technical Guide: Spectroscopic Profiling of 4-(Difluoromethyl)piperidine

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Compound of Interest

Compound Name:	*4-(Difluoromethyl)piperidine*
CAS No.:	*760958-13-2*
Cat. No.:	*B1463297*

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Introduction & Compound Profile

4-(Difluoromethyl)piperidine is a critical bioisostere in modern drug discovery. The difluoromethyl group (

) acts as a lipophilic hydrogen bond donor, often serving as a metabolic block for labile sites or a bioisostere for hydroxyl (

) and thiol (

) groups. Its characterization is non-trivial due to the strong scalar couplings introduced by the fluorine atoms, which significantly alter standard NMR splitting patterns.

Chemical Identity

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Property	Detail
IUPAC Name	4-(Difluoromethyl)piperidine
CAS Number	1283717-58-7 (HCl salt); 760958-13-2 (Free base)
Formula	
Molecular Weight	135.16 g/mol (Free base)
Appearance	Colorless oil (Free base) or White solid (HCl salt)
Solubility	Soluble in MeOH, DMSO, ; HCl salt soluble in water

Spectroscopic Analysis (The Core)

A. Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR signature of this compound is defined by the geminal difluoro moiety. The fluorine atoms are equivalent in the time-averaged conformation but exert strong couplings on the attached proton and carbon atoms.

H NMR (Proton NMR)

Solvent:

(Free base) or

(HCl salt)

The diagnostic signal is the methine proton of the

group.

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Position	Shift (, ppm)	Multiplicity	Coupling Constants (, Hz)	Assignment
	5.50 – 5.80	td (Triplet of Doublets)	Hz; Hz	Characteristic gem-difluoro proton
H-2, H-6 (eq)	3.10 – 3.25	m (Broad)	-	-Protons to Nitrogen
H-2, H-6 (ax)	2.55 – 2.70	td	Hz	-Protons to Nitrogen
H-4	1.75 – 1.90	m	-	Methine ring proton
H-3, H-5	1.30 – 1.60	m	-	-Protons
N-H	1.80 (varies)	br s	-	Amine proton (exchanges)

Interpretation: The

proton appears as a triplet due to coupling with two equivalent

nuclei (

). The large coupling constant (

Hz) splits the signal widely. Each leg of the triplet is further split into a doublet by the adjacent H-4 proton.

F NMR (Fluorine NMR)

Reference:

(0 ppm) or

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(-76 ppm)

Signal	Shift (, ppm)	Multiplicity	Coupling (, Hz)	Notes
	-115.0 to -120.0	d (Doublet)	Hz	Typical range for aliphatic

Note: If the piperidine ring is locked in a specific conformation (e.g., at low temperature), the two fluorines may become diastereotopic (non-equivalent), appearing as two doublets of doublets (AB system). At room temperature, they typically appear equivalent due to rapid ring flipping and bond rotation.

C NMR (Carbon NMR)

Decoupled

Position	Shift (, ppm)	Multiplicity	Coupling (, Hz)	Assignment
	116.0 – 118.0	t (Triplet)	Hz	Carbon directly bonded to F
C-2, C-6	45.0 – 47.0	s	-	-Carbons
C-4	38.0 – 40.0	t	Hz	-Carbon to F
C-3, C-5	26.0 – 28.0	s	-	-Carbons

B. Mass Spectrometry (MS) & IR

Mass Spectrometry (ESI/EI)

- Molecular Ion ( ):

136.17 (ESI positive mode).

- Fragmentation (EI):
  - 84: Loss of

    group (Characteristic piperidine ring fragment).
  - 56: Retro-Diels-Alder fragmentation of the piperidine ring.

Infrared Spectroscopy (FT-IR)

- N-H Stretch:

  (Broad, weak if secondary amine).
- C-F Stretch:

  (Strong, multiple bands).
- C-H Stretch:

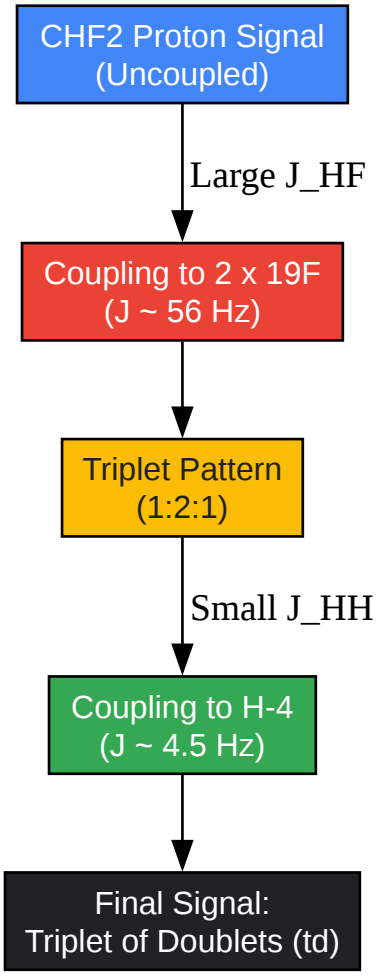
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Visualization of NMR Splitting Logic

The following diagram illustrates the origin of the complex splitting pattern observed for the

proton.

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Caption: Logical splitting tree for the CHF2 proton. The large coupling to Fluorine dominates, creating a triplet, which is finely split by the neighboring ring proton.

Experimental Protocols (Synthesis & Prep)

Synthesis Context

The presence of impurities in the spectra often stems from the synthesis method. The most robust route involves the fluorination of N-Boc-4-formylpiperidine using DAST (Diethylaminosulfur trifluoride), followed by deprotection.

- Impurity Watch: Look for aldehyde peaks (

  ppm) indicating incomplete fluorination, or alkene peaks (

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ppm, but without F-coupling) indicating elimination side products.

Sample Preparation for NMR[8][13][14]

- Solvent Choice: Use

  for the free base to avoid amine proton exchange broadening. Use

  or

  for the HCl salt.

- Concentration: Dissolve

  mg of compound in 0.6 mL of solvent.

- Tube Quality: Use high-grade 5mm NMR tubes. Fluorine signals can be sensitive to glass impurities; ensure tubes are clean.

- Acquisition:

  - For

    : 16-32 scans.

  - For

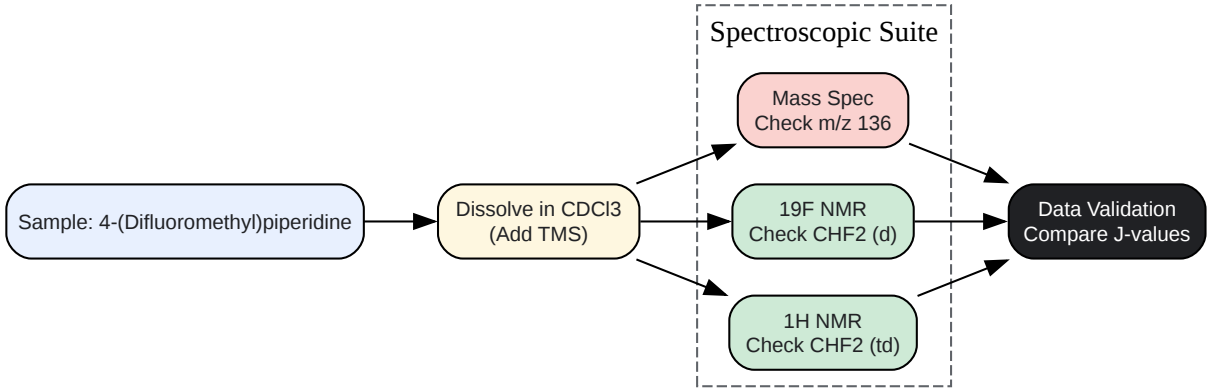
    : >512 scans due to splitting reducing signal-to-noise ratio.

  - For

    : 16 scans are usually sufficient due to high sensitivity.

Analytical Workflow Diagram

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Caption: Integrated analytical workflow for validating the identity of **4-(difluoromethyl)piperidine**.

References

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- 19F NMR Chemical Shifts and Coupling Constants Source: UC Santa Barbara NMR Facility Context: Reference standards for aliphatic fluorine shifts and coupling constants (

  ,

). URL:[Link] (General Facility Link for Reference Data)
- Organofluorine Chemistry: Principles and Commercial Applications Source: Springer / Google Books Context: General theory on the shielding effects and splitting patterns of the N-heterocyclic difluoromethyl group. URL: (General Reference)

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